

An In-depth Technical Guide to 4-Methyl-2-hexanol

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Compound of Interest

Compound Name: 4-Methyl-2-hexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **4-Methyl-2-hexanol**, a chiral secondary alcohol with applications in chemical synthesis and potential roles in insect chemical communication. This document details its physicochemical properties, spectroscopic data, synthesis methodologies, and known biological activities, presenting the information in a structured format for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

4-Methyl-2-hexanol is a branched-chain aliphatic alcohol. Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O	[1][2]
Molecular Weight	116.20 g/mol	[1]
Density	0.816 g/cm ³	[1]
Boiling Point	152.7 °C at 760 mmHg	[1][2]
Flash Point	51.6 °C	[1][2]
Water Solubility	4725 mg/L at 25 °C (estimated)	[2]
logP (Octanol/Water Partition Coefficient)	1.803 - 2.055 (estimated)	[1][2]
Refractive Index	1.418	[1]

Stereochemistry

4-Methyl-2-hexanol possesses two chiral centers at positions 2 and 4, giving rise to four possible stereoisomers: (2S,4S), (2R,4R), (2S,4R), and (2R,4S). The specific stereoisomer can significantly influence its biological activity.

Spectroscopic Data

The structural identification of **4-Methyl-2-hexanol** relies on various spectroscopic techniques.

Spectroscopy	Key Features	Source
^{13}C NMR	Provides information on the carbon skeleton.	[1]
Infrared (IR)	Shows a characteristic broad absorption for the O-H stretch of the alcohol group.	
Mass Spectrometry (MS)	The mass spectrum can be used to determine the molecular weight and fragmentation pattern.	[1][3]

Synthesis of 4-Methyl-2-hexanol

Several synthetic routes are available for the preparation of **4-Methyl-2-hexanol**. The two primary methods involve the Grignard reaction and the reduction of the corresponding ketone.

Grignard Reaction

A common and versatile method for synthesizing **4-Methyl-2-hexanol** is the Grignard reaction. This involves the reaction of an appropriate Grignard reagent with an aldehyde. For instance, the reaction of isovaleraldehyde with methylmagnesium bromide, followed by an acidic workup, yields **4-methyl-2-hexanol**.

Experimental Protocol: Grignard Synthesis of **4-Methyl-2-hexanol** (General Procedure)

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. A solution of methyl bromide in anhydrous diethyl ether is then added dropwise to initiate the formation of methylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine and may require gentle heating.
- **Reaction with Aldehyde:** The solution of the Grignard reagent is cooled in an ice bath. A solution of isovaleraldehyde in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is exothermic and the rate of addition should be controlled to maintain a gentle reflux.

- **Workup:** After the addition is complete, the reaction mixture is stirred at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute acid.
- **Extraction and Purification:** The product is extracted with diethyl ether. The organic layer is washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The crude product can be purified by distillation.^{[4][5][6]}

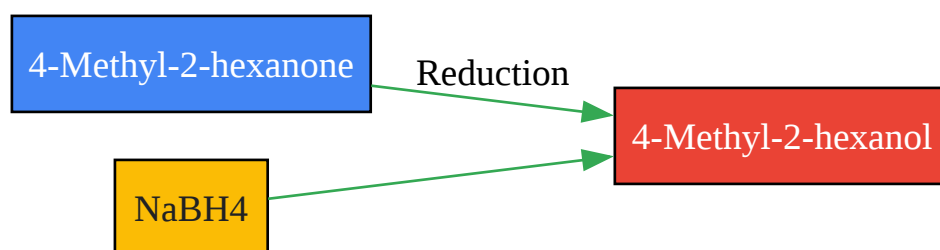
Caption: Grignard synthesis of **4-Methyl-2-hexanol**.

Reduction of 4-Methyl-2-hexanone

Another straightforward method for the synthesis of **4-Methyl-2-hexanol** is the reduction of the corresponding ketone, 4-methyl-2-hexanone.

Experimental Protocol: Reduction of 4-Methyl-2-hexanone with Sodium Borohydride (General Procedure)

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stirrer, dissolve 4-methyl-2-hexanone in a suitable solvent, such as methanol or ethanol.
- **Reduction:** The solution is cooled in an ice bath, and sodium borohydride (NaBH_4) is added portion-wise. The reaction is typically stirred for a few hours at room temperature.
- **Workup:** The reaction is quenched by the slow addition of water or dilute hydrochloric acid.
- **Extraction and Purification:** The product is extracted with an organic solvent like diethyl ether. The organic layer is washed, dried, and the solvent is evaporated. The resulting **4-Methyl-2-hexanol** can be purified by distillation.^{[7][8]}



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Caption: Synthesis of **4-Methyl-2-hexanol** via reduction.

Biological Activity

Pheromonal Activity

Branched-chain alcohols, including isomers of 4-methyl-hexanol, are known to function as insect pheromones. Specifically, certain stereoisomers of 4-methyl-3-hexanol act as aggregation pheromones in bark beetles and trail pheromones in ants.^{[9][10]} For instance, (3S,4S)-4-methyl-3-heptanol is a major component of the aggregation pheromone of the almond bark beetle, *Scolytus amygdali*, and its activity is synergized by (3S,4S)-4-methyl-3-hexanol.^[9] While direct evidence for **4-Methyl-2-hexanol** is less common, its structural similarity to known pheromones suggests a potential role in insect chemical communication.

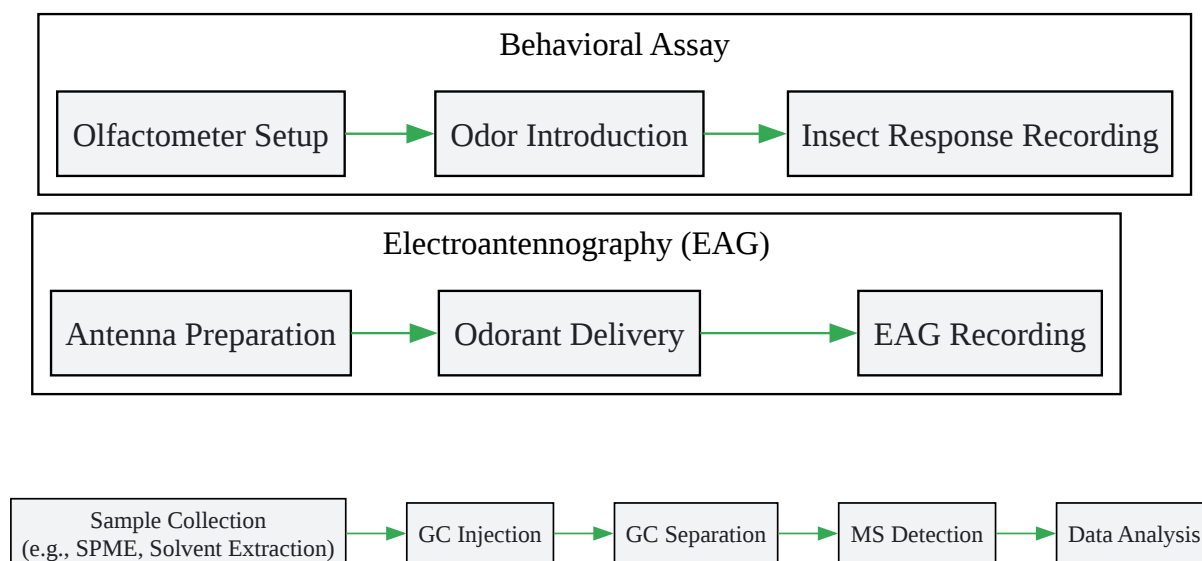
Experimental Protocol: Electroantennography (EAG) for Pheromone Detection (General Procedure)

- **Antenna Preparation:** An antenna is excised from the head of the insect and mounted between two electrodes. The recording electrode is placed at the tip of the antenna, and the reference electrode is inserted at the base.
- **Odorant Delivery:** A purified air stream is passed over the antenna. A pulse of air carrying the test compound (e.g., a specific stereoisomer of **4-Methyl-2-hexanol**) is injected into the airstream.
- **Signal Recording:** The change in electrical potential across the antenna in response to the odorant is recorded as an EAG response. The amplitude of the response indicates the sensitivity of the antennal receptors to the compound.^{[11][12][13][14]}

Experimental Protocol: Behavioral Assay in an Olfactometer (General Procedure)

- **Apparatus:** A Y-tube or four-arm olfactometer is used. A constant flow of purified air is passed through each arm.
- **Odor Introduction:** The test compound is introduced into the airflow of one arm, while the other arm(s) contain a solvent control.

- Insect Response: An insect is released at the base of the olfactometer, and its choice of arm is recorded. A statistically significant preference for the arm containing the test compound indicates an attractive behavioral response.[15][16][17][18]



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